Application Notes and Protocols for the Nitration of 3,5-Dimethylbenzenesulfonic Acid

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Compound of Interest

Compound Name:	*2-Amino-3,5-dimethylbenzenesulfonic acid*
CAS No.:	*88-22-2*
Cat. No.:	*B1265427*

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These application notes provide a detailed experimental procedure for the nitration of 3,5-dimethylbenzenesulfonic acid. The protocol is based on established principles of electrophilic aromatic substitution and adapted from procedures for similar compounds, offering a robust starting point for the synthesis of nitro-substituted dimethylbenzenesulfonic acids.

Introduction

The nitration of aromatic compounds is a fundamental reaction in organic synthesis, crucial for the introduction of a nitro group onto an aromatic ring. This functional group can be subsequently converted into other functionalities, such as amines, making it a valuable intermediate in the synthesis of pharmaceuticals, dyes, and other specialty chemicals. 3,5-Dimethylbenzenesulfonic acid is a disubstituted aromatic compound where the directing effects of the sulfonic acid and methyl groups influence the position of nitration. The sulfonic acid group is a meta-director, while the methyl groups are ortho, para-directors. The incoming nitro

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group is expected to be directed to the ortho position relative to the sulfonic acid group and meta to the two methyl groups, yielding primarily 2-nitro-3,5-dimethylbenzenesulfonic acid.

Reaction and Mechanism

The nitration is achieved by treating 3,5-dimethylbenzenesulfonic acid with a nitrating mixture, which is a combination of concentrated nitric acid and concentrated sulfuric acid. Sulfuric acid acts as a catalyst, protonating nitric acid to form the highly electrophilic nitronium ion (NO_2^+). The nitronium ion is then attacked by the electron-rich benzene ring of 3,5-dimethylbenzenesulfonic acid in an electrophilic aromatic substitution reaction.[1]

Experimental Protocol

Materials:

- 3,5-Dimethylbenzenesulfonic acid
- Concentrated Sulfuric Acid (98%)
- Concentrated Nitric Acid (70%)
- Ice
- Deionized Water
- Sodium Chloride (optional, for salting out)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Thermometer

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- Büchner funnel and flask for vacuum filtration
- Standard laboratory glassware

Procedure:

- Preparation of the Substrate Solution: In a round-bottom flask, dissolve 3,5-dimethylbenzenesulfonic acid in a minimal amount of concentrated sulfuric acid with stirring. Cool the flask in an ice bath to maintain a temperature of 0-5 °C.
- Preparation of the Nitrating Mixture: In a separate beaker or flask, carefully and slowly add concentrated nitric acid to an equal volume of concentrated sulfuric acid. This mixture should also be cooled in an ice bath.
- Nitration Reaction: Slowly add the cold nitrating mixture dropwise to the stirred solution of 3,5-dimethylbenzenesulfonic acid using a dropping funnel. The temperature of the reaction mixture should be carefully monitored and maintained between 0-10 °C throughout the addition.
- Reaction Completion: After the addition is complete, continue to stir the reaction mixture in the ice bath for an additional 1-2 hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- Work-up: Carefully pour the reaction mixture onto crushed ice with vigorous stirring. This will precipitate the nitrated product.
- Isolation: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with cold deionized water to remove any residual acid. If the product is highly water-soluble, it may be necessary to "salt out" the product by adding sodium chloride to the aqueous solution before filtration.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as a water-ethanol mixture.
- Drying: Dry the purified product in a vacuum oven at a low temperature.

Data Presentation

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Table 1: Reactant Quantities and Reaction Parameters

Reactant/Parameter	Proposed Quantity/Value	Molar Ratio
3,5-Dimethylbenzenesulfonic Acid	10.0 g (0.054 mol)	1
Concentrated Sulfuric Acid (for substrate)	20 mL	-
Concentrated Nitric Acid (70%)	4.8 mL (0.059 mol)	1.1
Concentrated Sulfuric Acid (for nitrating mix)	5 mL	-
Reaction Temperature	0-10 °C	-
Reaction Time	1-2 hours	-

Table 2: Physicochemical Properties of the Expected Product (2-Nitro-3,5-dimethylbenzenesulfonic acid)

Property	Value (Estimated)
Molecular Formula	$C_8H_9NO_5S$
Molecular Weight	231.23 g/mol
Appearance	Pale yellow solid
Melting Point	Not available
Solubility	Soluble in water

Visualizations

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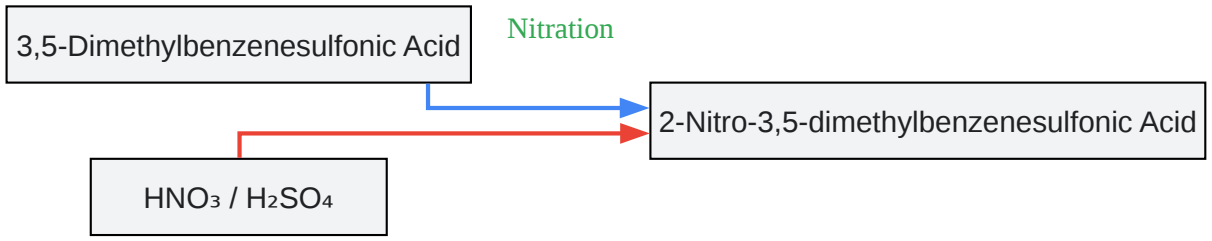

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Caption: Nitration of 3,5-dimethylbenzenesulfonic acid.

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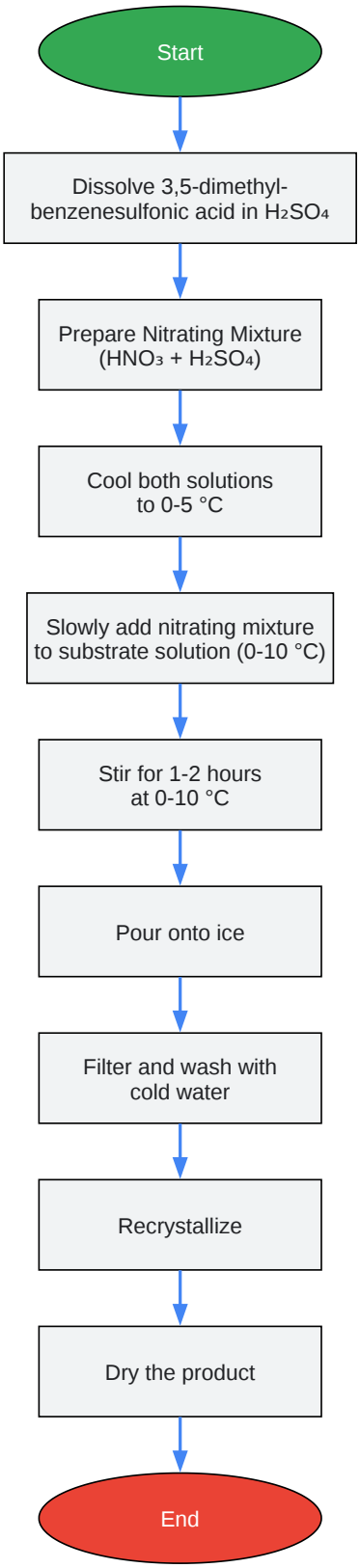

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Caption: Experimental workflow for the nitration process.

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Safety Precautions

- Concentrated nitric and sulfuric acids are highly corrosive and strong oxidizing agents. Handle them with extreme care in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and acid-resistant gloves.
- The nitration reaction is exothermic and can proceed uncontrollably if the temperature is not carefully controlled. The use of an ice bath is crucial.
- Always add acid to water, not the other way around, when preparing aqueous solutions.

Characterization of the Product

The structure of the synthesized 2-nitro-3,5-dimethylbenzenesulfonic acid can be confirmed using various spectroscopic techniques:

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl groups. The chemical shifts will be influenced by the electron-withdrawing nitro and sulfonic acid groups.
- ^{13}C NMR: The carbon NMR spectrum will provide information about the number of unique carbon environments in the molecule.
- FT-IR: Infrared spectroscopy can be used to identify the characteristic vibrational frequencies of the functional groups present, such as the nitro group (typically around 1530-1550 cm^{-1} and 1340-1360 cm^{-1}) and the sulfonic acid group.
- Mass Spectrometry: This technique will confirm the molecular weight of the product.

Discussion

The regioselectivity of this reaction is primarily governed by the directing effects of the substituents on the benzene ring. The sulfonic acid group is a strong deactivating and meta-directing group, while the methyl groups are activating and ortho, para-directing. In this case, the position ortho to the sulfonic acid group is the most likely site for electrophilic attack, as it is meta to both methyl groups. The yield of the reaction can be optimized by carefully controlling

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the reaction temperature and the stoichiometry of the reactants. Over-nitration to form dinitro products is a potential side reaction if the reaction conditions are too harsh (e.g., higher temperature or excess nitrating agent).

This protocol provides a comprehensive guide for the synthesis of 2-nitro-3,5-dimethylbenzenesulfonic acid. Researchers should consider this as a starting point and may need to optimize the conditions to achieve the desired yield and purity for their specific applications.

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References

- 1. masterorganicchemistry.com [masterorganicchemistry.com]
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